

2-Ethoxyhexanoic acid proper disposal procedures

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Compound of Interest

Compound Name: 2-Ethoxyhexanoic acid

Cat. No.: B12288228

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This guide outlines the authoritative disposal and handling procedures for **2-Ethoxyhexanoic acid** (CAS: 100249-59-0).

Critical Distinction: Do not confuse this chemical with the common industrial solvent 2-Ethylhexanoic acid (CAS: 149-57-5). While structurally related, **2-Ethoxyhexanoic acid** contains an ether linkage at the

-position, which introduces specific stability and toxicity considerations (potential peroxide formation and reproductive toxicity structural alerts).

Part 1: Chemical Profile & Hazard Assessment

Before disposal, you must characterize the waste to ensure compatibility with waste streams.

Feature	Specification	Operational Implication
Chemical Name	2-Ethoxyhexanoic acid	Verify CAS: 100249-59-0 before mixing.[1]
Functional Groups	Carboxylic Acid (-COOH)Ether (-O-)	Acidic & Combustible. Potential for peroxide formation upon prolonged storage (though lower risk than simple ethers).
Acidity (pKa)	~3.5 - 4.5 (Estimated)	Corrosive. Incompatible with strong bases (exothermic reaction) and cyanides (generates HCN gas).
Toxicity Class	High Alert (Structural)	Treat as a Reproductive Toxin. Structurally similar to 2-methoxyacetic acid (known reprotoxin) and 2-ethylhexanoic acid (Repr. 1B).
Physical State	Liquid (Colorless to pale yellow)	Requires secondary containment during transport.

Part 2: Pre-Disposal Handling & Segregation

Personal Protective Equipment (PPE)

Due to the structural alert for reproductive toxicity, standard lab PPE is insufficient.

- Respiratory: Handle only in a certified chemical fume hood.
- Skin: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Neoprene or extended-cuff Nitrile (minimum 8 mil) to prevent permeation of the lipophilic acid.

- Eyes: Chemical splash goggles (ANSI Z87.1).

Waste Segregation Rules

Strict segregation prevents immediate accidents (fires/explosions) and downstream regulatory violations.

- DO NOT MIX WITH:
 - Oxidizers (e.g., Nitric acid, Peroxides): Risk of violent oxidation of the ether moiety.
 - Strong Bases (e.g., Sodium Hydroxide): Causes rapid exothermic neutralization; may pressurize waste containers.
 - Reactive Metals (e.g., Sodium, Magnesium): Generates flammable hydrogen gas.
- COMPATIBLE WITH:
 - Non-halogenated organic solvents (e.g., Acetone, Ethyl Acetate, Ethanol) – if destined for fuel blending/incineration.

Part 3: Disposal Protocols

Scenario A: Routine Liquid Waste (Pure or Solution)

Primary Disposal Route: High-Temperature Incineration.

- Container Selection: Use a chemically resistant HDPE (High-Density Polyethylene) or Glass carboy. Avoid metal containers due to corrosion risk.
- pH Adjustment (Optional but Recommended):
 - Note: Most commercial waste vendors accept acidic organic waste without neutralization. However, if your facility requires neutral pH for specific streams:
 - Procedure: Slowly add the acid to a stirred, dilute solution of Sodium Bicarbonate () in an ice bath. Caution: This generates gas.[2] Wait for bubbling to cease before transferring to waste.

- Labeling:
 - Label clearly as: "Hazardous Waste - Organic Acid, Toxic (Potential Reprotoxin)".
 - List constituents: "**2-Ethoxyhexanoic acid**, [Solvent Name]".
 - Mark hazards: Flammable, Corrosive.

Scenario B: Solid Waste (Contaminated PPE/Wipes)

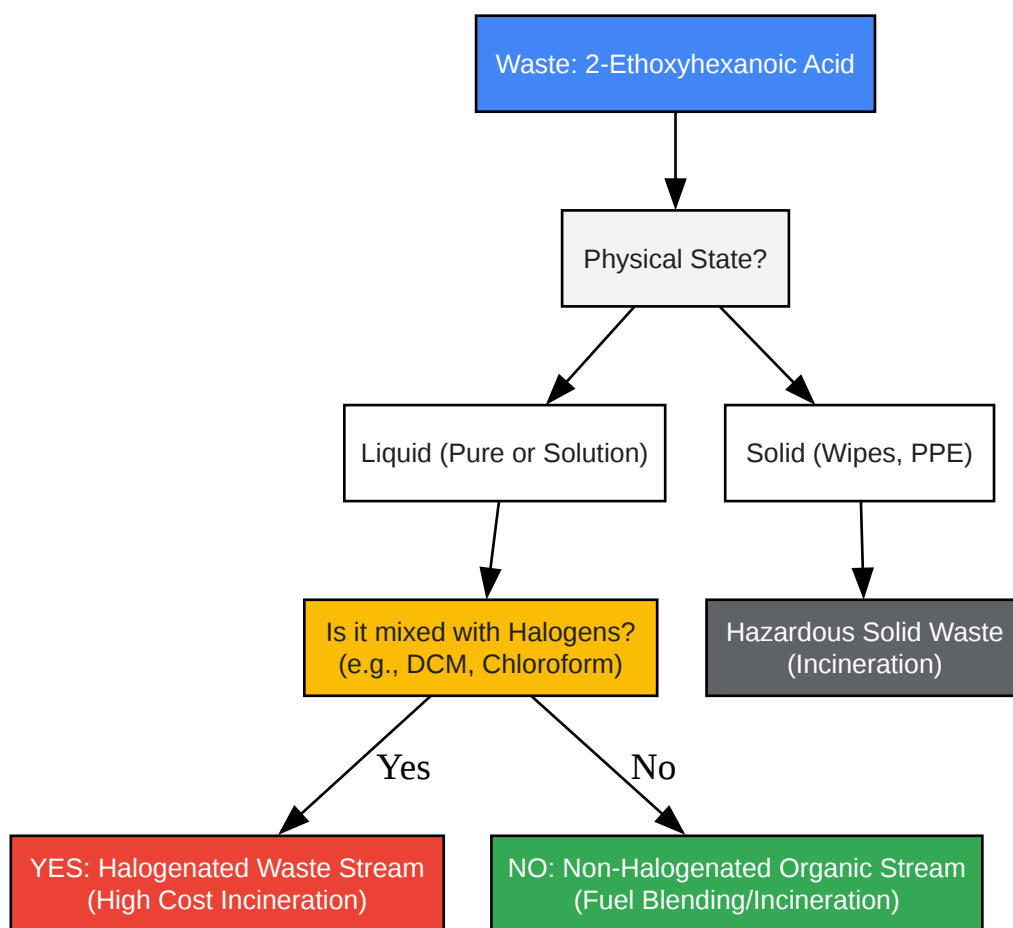
- Collection: Place all contaminated gloves, wipes, and weighing boats into a yellow biohazard/chem-waste bag (or equivalent solid waste drum).
- Sealing: Double-bag the waste to prevent vapor release.
- Classification: Classify as "Debris contaminated with Organic Acids" for incineration.

Scenario C: Spill Management (Emergency)

- Evacuate & Ventilate: If spill is >100 mL outside a hood, evacuate the immediate area.
- Absorb: Use Vermiculite or Calcined Clay.
 - Contraindication: Do NOT use sawdust or paper towels as the primary absorbent; the acid acts as an oxidizer-promoter in fires.
- Neutralize (Surface): After bulk removal, wipe the surface with a dilute Sodium Carbonate solution.
- Disposal: Collect absorbent material as Hazardous Solid Waste.

Part 4: Waste Stream Decision Matrix

The following logic flow ensures you select the correct regulatory waste code and physical stream.



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Figure 1: Decision matrix for categorizing **2-Ethoxyhexanoic acid** waste based on mixtures and physical state.

Part 5: Regulatory & Compliance Data

When filling out your hazardous waste manifest, use the following classifications. Note: As a research chemical, specific RCRA codes may not be assigned, so "Characteristic" codes are used.

Regulatory Body	Classification Code	Description
RCRA (USA)	D001	Ignitable (if flash point < 60°C in solution).
RCRA (USA)	D002	Corrosive (if pH < 2).
DOT (Transport)	UN 3265	Corrosive Liquid, Acidic, Organic, N.O.S. (2-Ethoxyhexanoic acid).
Packing Group	III	Minor to Moderate Danger (Standard for organic acids).

References

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- To cite this document: BenchChem. [2-Ethoxyhexanoic acid proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12288228/docs#2-ethoxyhexanoic-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b12288228/docs#2-ethoxyhexanoic-acid-proper-disposal-procedures)

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